

Application Notes and Protocols: Formulations of Lambda-Cyhalothrin for Agricultural Use

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Compound of Interest

Compound Name: **Cyhalothrin**

Cat. No.: **B162358**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **lambda-cyhalothrin** formulations used in agriculture. This document details the physicochemical properties of various formulations, outlines protocols for their preparation and evaluation, and describes the insecticide's mode of action. The information is intended to serve as a resource for researchers involved in the development, analysis, and application of agricultural insecticides.

Introduction to Lambda-Cyhalothrin

Lambda-cyhalothrin is a potent, broad-spectrum synthetic pyrethroid insecticide used to control a wide range of agricultural pests, including aphids, caterpillars, beetles, and spider mites.^{[1][2]} It is a non-systemic insecticide that acts via contact and stomach action, providing rapid knockdown of target pests and offering significant residual activity.^{[1][3]} As a synthetic analogue of naturally occurring pyrethrins, **lambda-cyhalothrin** was developed for enhanced stability and longer-lasting efficacy.^[4]

The active ingredient itself has very low solubility in water, making formulation essential for its effective application in water-based agricultural sprays.^[5] Various formulations have been developed to improve its handling, stability, and biological performance. These include Emulsifiable Concentrates (EC), Wettable Powders (WP), Capsule Suspensions (CS), Suspension Concentrates (SC), Oil Dispersions (OD), and Emulsions in Water (EW).^{[6][7]}

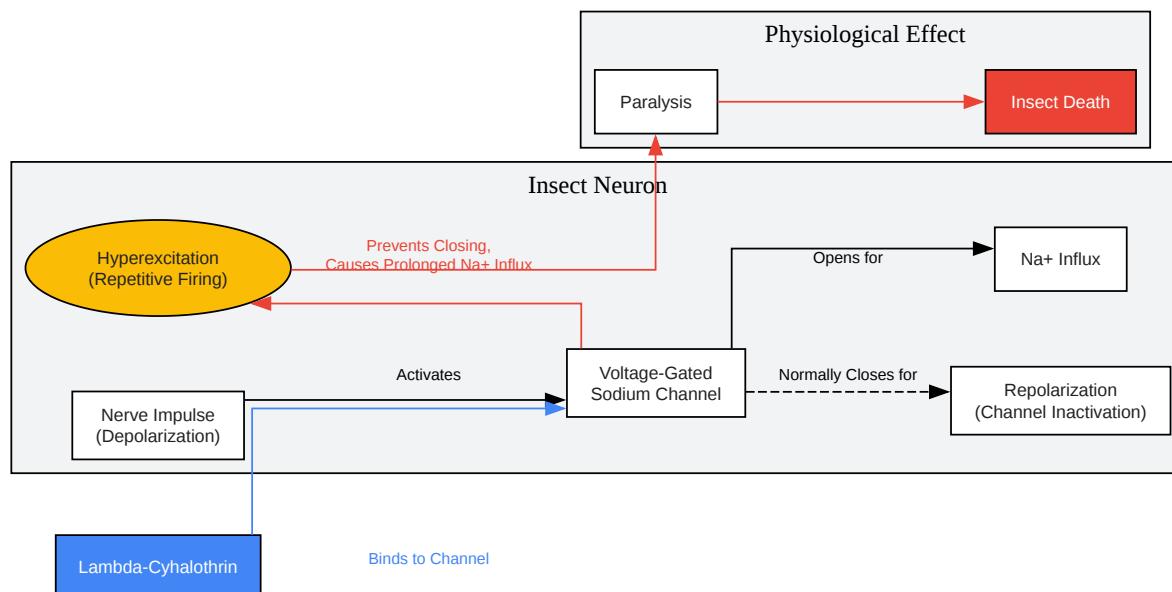
Mode of Action

Lambda-**cyhalothrin**, like other Type II pyrethroids, exerts its toxic effect by targeting the nervous system of insects.^{[1][4]} The primary site of action is the voltage-gated sodium channels located in the membranes of nerve cells.^{[1][2]}

Mechanism:

- Binding to Sodium Channels: Lambda-**cyhalothrin** binds to the sodium channels, disrupting their normal function.^[2]
- Prolonged Opening: It prevents the channels from closing promptly after activation during nerve impulse transmission.^[4]
- Persistent Sodium Influx: This leads to a prolonged influx of sodium ions (Na⁺) into the neuron.
- Hyperexcitation: The persistent influx of Na⁺ causes repetitive and uncontrolled nerve discharges, a state known as hyperexcitability.
- Paralysis and Death: This uncontrolled nerve firing leads to tremors, loss of coordination, paralysis, and ultimately, the death of the insect.^[1]

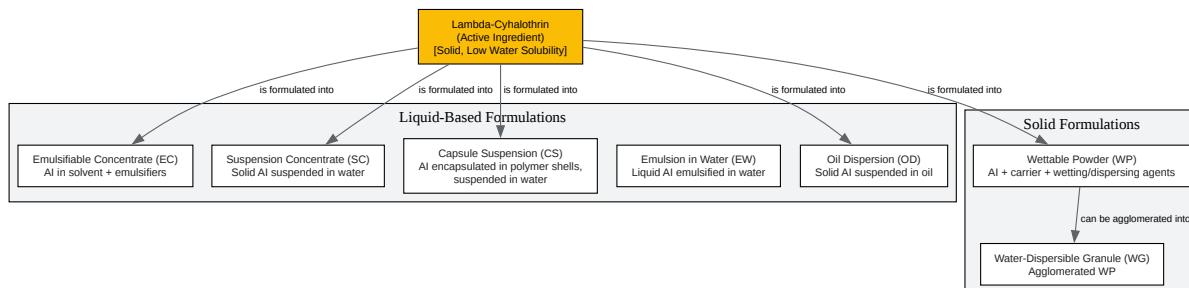
The presence of an α -cyano group in the structure of lambda-**cyhalothrin** is characteristic of Type II pyrethroids and is associated with this specific mode of action.

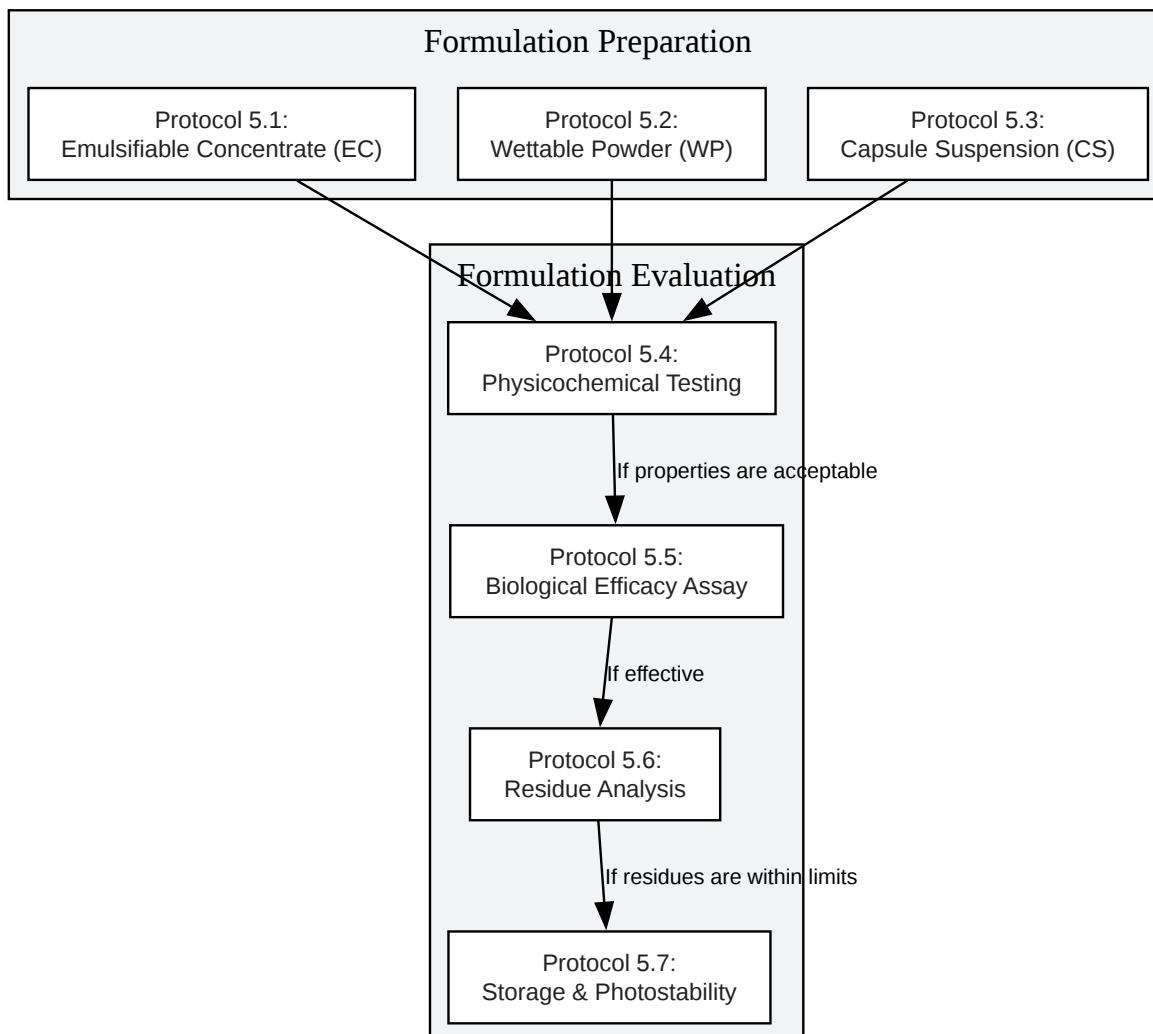
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Caption: Mode of action signaling pathway for lambda-cyhalothrin.

Common Agricultural Formulations

The choice of formulation depends on the target crop, pest, application equipment, and environmental conditions. Advanced formulations like capsule suspensions are designed to enhance operator safety and provide controlled release of the active ingredient.



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